

Personal protective equipment for handling 5-Formylfuran-2-carbonitrile

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Compound of Interest

Compound Name: 5-Formylfuran-2-carbonitrile

Cat. No.: B1206125

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Essential Safety and Handling Guide for 5-Formylfuran-2-carbonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Formylfuran-2-carbonitrile** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

Hazard Identification and Personal Protective Equipment

While a specific Safety Data Sheet (SDS) for **5-Formylfuran-2-carbonitrile** is not readily available, data from structurally similar furan and nitrile compounds indicate that it should be handled with care. Furan derivatives can be flammable, harmful if swallowed or inhaled, and may cause skin and eye irritation.[1][2][3] Some furan compounds are also suspected of causing genetic defects and cancer.[2] The nitrile group suggests potential toxicity. Therefore, appropriate personal protective equipment (PPE) is mandatory to minimize exposure.

Recommended Personal Protective Equipment (PPE)

Protection Type	Required PPE	Specifications & Best Practices
Eye and Face Protection	Chemical splash goggles and a face shield	Goggles must meet ANSI Z87.1 standards. A face shield should be worn over goggles, especially when there is a risk of splashing.[2]
Skin and Body Protection	Chemical-resistant lab coat and disposable gloves	A flame-resistant lab coat is recommended.[2] Disposable nitrile gloves provide good short-term protection.[2][3] For prolonged contact, consult the glove manufacturer's chemical resistance guide. Always inspect gloves before use and change them immediately upon contamination.[2]
Respiratory Protection	Use in a certified chemical fume hood	All handling of 5-Formylfuran-2-carbonitrile should be conducted in a well-ventilated laboratory, inside a certified chemical fume hood to minimize inhalation exposure. [2][4] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges should be used.[4]
Footwear	Closed-toe shoes	Shoes must cover the entire foot to protect against spills.[2]

Operational and Disposal Plans

Handling Procedures:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.^[5] All personnel must be trained on the potential hazards and emergency procedures.
- Engineering Controls: All manipulations of **5-Formylfuran-2-carbonitrile** should be conducted within a certified chemical fume hood to prevent inhalation of vapors or dust.^{[2][4]}
- Grounding: Ground and bond containers when transferring material to prevent static discharge, as furan derivatives can be flammable.^{[1][4]} Use only non-sparking tools.^[1]
- Personal Hygiene: Wash hands thoroughly after handling.^{[1][6][7]} Do not eat, drink, or smoke in the laboratory.^[1]
- Spill Management: In case of a spill, evacuate the area. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.^[4] Ventilate the area and wash the spill site after material pickup is complete.

Storage:

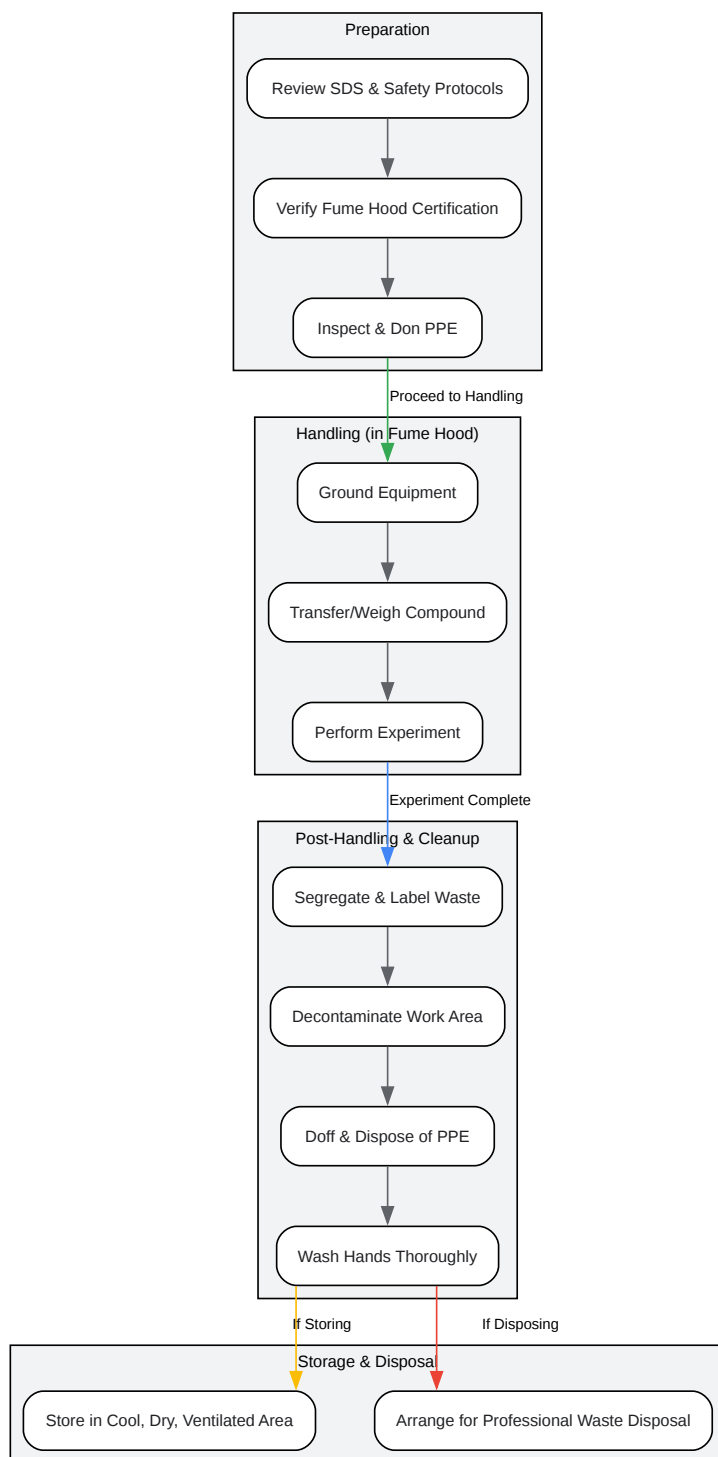
- Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[2][6][7]}
- Keep away from heat, sparks, open flames, and other ignition sources.^{[2][4]}
- Furan derivatives can form explosive peroxides upon exposure to air and light; consider storing under an inert atmosphere if long-term storage is required.^[2]

Disposal Plan:

- Waste Characterization: All waste containing **5-Formylfuran-2-carbonitrile** must be treated as hazardous waste.
- Containerization: Collect waste in a designated, labeled, and sealed container.
- Disposal Method: Dispose of the chemical waste through a licensed professional waste disposal service.^[8] Do not dispose of it down the drain or in regular trash.^[9] Contaminated packaging should be disposed of as unused product.^[8]

Workflow for Handling 5-Formylfuran-2-carbonitrile

Workflow for Handling 5-Formylfuran-2-carbonitrile



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Caption: A flowchart illustrating the key steps for safely handling **5-Formylfuran-2-carbonitrile**.

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